

In-Depth Technical Guide: Solubility of Aleuritic Acid in Organic Solvents

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Compound of Interest

Compound Name: Aleuritic acid

Cat. No.: B190447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **aleuritic acid** in various organic solvents. The information is curated for professionals in research, scientific, and drug development fields who utilize **aleuritic acid** in their work. This document presents available quantitative and qualitative solubility data, a detailed experimental protocol for solubility determination, and a workflow diagram to illustrate the experimental process.

Introduction to Aleuritic Acid

Aleuritic acid, chemically known as 9,10,16-trihydroxyhexadecanoic acid, is a major constituent of shellac, a natural resin secreted by the lac insect (*Kerria lacca*).^[1] Constituting about 35% of shellac, this long-chain fatty acid is characterized by the presence of three hydroxyl groups, which significantly influence its chemical properties and solubility.^[1] Its unique structure makes it a valuable precursor in the synthesis of fragrances, pharmaceuticals, and biomaterials. A thorough understanding of its solubility in different organic solvents is crucial for its extraction, purification, and application in various chemical processes.

Solubility of Aleuritic Acid

The solubility of a compound is dependent on the physicochemical properties of both the solute (**aleuritic acid**) and the solvent, as well as on temperature and pressure. The presence of both a long hydrocarbon chain and polar hydroxyl groups gives **aleuritic acid** an amphiphilic character, leading to varied solubility in different types of organic solvents.

Qualitative Solubility

Aleuritic acid exhibits a range of solubilities in common organic solvents. Generally, it is soluble in polar organic solvents and has limited solubility in nonpolar solvents. The following table summarizes the qualitative solubility of **aleuritic acid** based on available literature.

Solvent Category	Solvent	Solubility
Alcohols	Methanol	Soluble[2][3][4][5]
Ethanol		Soluble[2][3][4][5]
Isopropyl Alcohol		Soluble[2][3][4][5]
Ketones	Acetone	Soluble[6][7]
Acids	Acetic Acid	Soluble[6][7]
Esters	Ethyl Acetate	Soluble on warming[6]
Aromatic Hydrocarbons	Benzene	Soluble on warming[6]
Chlorinated Solvents	Chloroform	Soluble on warming[6]
Ethers	Ether	Insoluble[2]
Petroleum Ether		Insoluble[2]
Other	Dimethyl Sulfoxide (DMSO)	Soluble[8]
Hot Water		Moderately Soluble[9]
Cold Water		Insoluble[2]

Quantitative Solubility Data

Quantitative solubility data for **aleuritic acid** in a wide range of organic solvents is not extensively available in published literature. However, some specific data points have been reported.

Solvent	Temperature	Solubility
Dimethyl Sulfoxide (DMSO)	Not Specified	60 mg/mL [8][10]
Dimethyl Sulfoxide (DMSO)	Not Specified	22.5 mg/mL (Sonication recommended) [11]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Not Specified	2 mg/mL (Sonication recommended) [11]

Note: The discrepancy in the reported solubility of **aleuritic acid** in DMSO may be due to differences in the experimental conditions, such as temperature, purity of the **aleuritic acid**, and the method of dissolution (e.g., with or without sonication).

Due to the limited availability of comprehensive quantitative data, it is recommended that researchers determine the solubility of **aleuritic acid** in their specific solvent systems and experimental conditions. The following section provides a detailed protocol for this purpose.

Experimental Protocol: Determination of Aleuritic Acid Solubility via the Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a liquid. [12][13] It involves preparing a saturated solution, separating a known mass of the solution, evaporating the solvent, and weighing the remaining solid solute.

Materials and Equipment

- **Aleuritic acid** (high purity)
- Selected organic solvent(s)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Conical flasks with stoppers
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)

- Pre-weighed glass vials with caps
- Drying oven or vacuum desiccator
- Pipettes and other standard laboratory glassware

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **aleuritic acid** to a conical flask containing a known volume of the organic solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to reach equilibrium. This can range from several hours to days, depending on the solvent and temperature. It is advisable to periodically analyze samples until a constant concentration is observed.
- Sample Collection:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a specific volume of the clear supernatant using a pre-warmed syringe to avoid premature crystallization.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed glass vial. This step is crucial to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Immediately cap the vial to prevent solvent evaporation and record the total weight of the vial and the collected saturated solution.
 - Remove the cap and place the vial in a drying oven set to a temperature that will facilitate the evaporation of the solvent without degrading the **aleuritic acid**. A vacuum desiccator

can also be used for heat-sensitive solvents.

- Continue drying until a constant weight of the vial containing the dried **aleuritic acid** is achieved.
- Calculation of Solubility:
 - Calculate the mass of the collected saturated solution by subtracting the weight of the empty vial from the total weight.
 - Calculate the mass of the dissolved **aleuritic acid** by subtracting the weight of the empty vial from the final constant weight.
 - The solubility can then be expressed in various units, such as g/100 g of solvent or g/100 mL of solvent.

Solubility (g / 100 g solvent) = (Mass of dissolved **aleuritic acid** / (Mass of saturated solution - Mass of dissolved **aleuritic acid**)) * 100

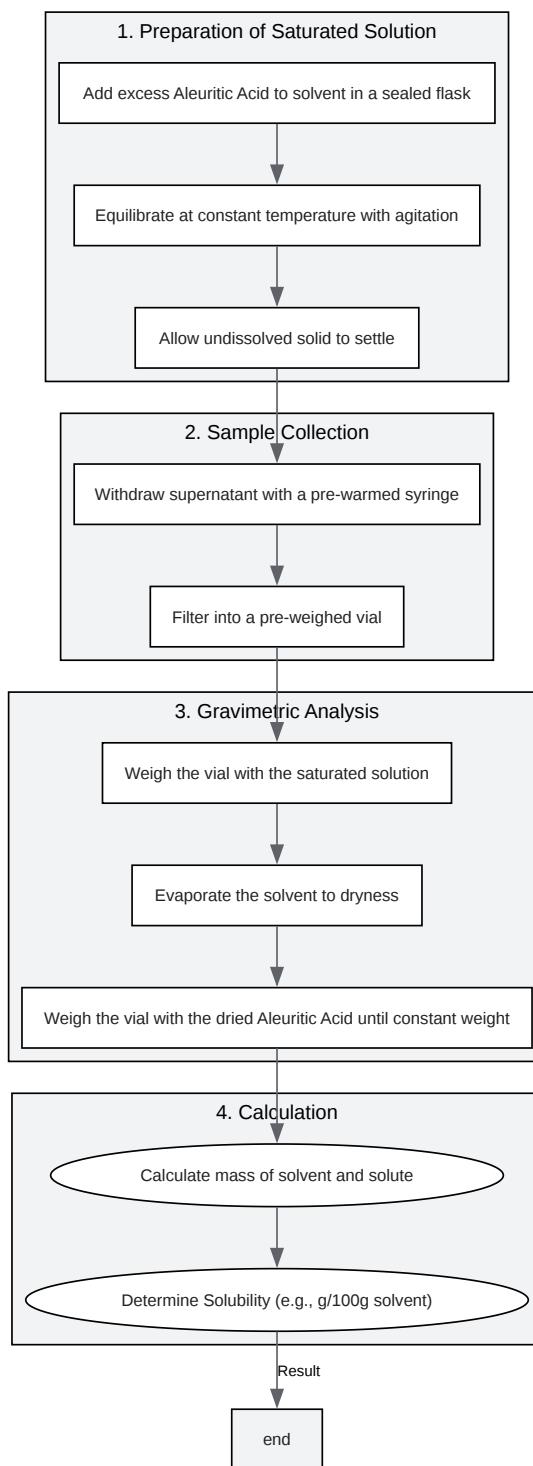
Solubility (g / 100 mL solvent) = (Mass of dissolved **aleuritic acid** / Volume of solvent) * 100

(Note: The volume of the solvent can be calculated from its mass and density at the experimental temperature).

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of **aleuritic acid** solubility using the gravimetric method.

Workflow for Gravimetric Solubility Determination of Aleuritic Acid

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Caption: Gravimetric method workflow for solubility determination.

Conclusion

This technical guide has summarized the available information on the solubility of **aleuritic acid** in various organic solvents. While qualitative data indicates good solubility in polar organic solvents, there is a notable lack of comprehensive quantitative data in the public domain. The provided detailed experimental protocol for the gravimetric method offers a reliable means for researchers to determine the solubility of **aleuritic acid** in their specific systems of interest. The accompanying workflow diagram visually outlines this experimental process. Further research to establish a comprehensive, temperature-dependent solubility profile of **aleuritic acid** in a wider range of organic solvents would be highly beneficial for the scientific and industrial communities that utilize this versatile natural product.

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